

Personal protective equipment for handling D-Histidine monohydrochloride

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Compound of Interest

Compound Name: *D-Histidine monohydrochloride*

Cat. No.: *B1330029*

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Essential Safety and Handling Guide for D-Histidine Monohydrochloride

This guide provides immediate, essential safety and logistical information for researchers, scientists, and drug development professionals handling **D-Histidine monohydrochloride**. The following procedures are designed to ensure safe operational handling and disposal, minimizing risk and ensuring a secure laboratory environment.

Personal Protective Equipment (PPE)

Proper selection and use of Personal Protective Equipment (PPE) are critical to minimizing exposure to **D-Histidine monohydrochloride**. The following table summarizes the recommended PPE based on safety data sheet analysis.

Protection Type	Specification	Purpose
Eye/Face Protection	Safety glasses with side-shields or goggles. Approved under standards such as NIOSH (US) or EN 166 (EU).	To prevent eye contact with dust particles.[1]
Skin Protection	Chemical-resistant gloves (Nitrile rubber, Neoprene, Natural rubber, or PVC). Wear appropriate protective clothing to prevent skin exposure.	To avoid direct skin contact.[2]
Respiratory Protection	Required when dusts are generated. A P1 particulate filter respirator is recommended.	To prevent inhalation of airborne particles.[1]

Operational Plan: Safe Handling and Disposal

A systematic approach to handling **D-Histidine monohydrochloride** from receipt to disposal is crucial for laboratory safety.

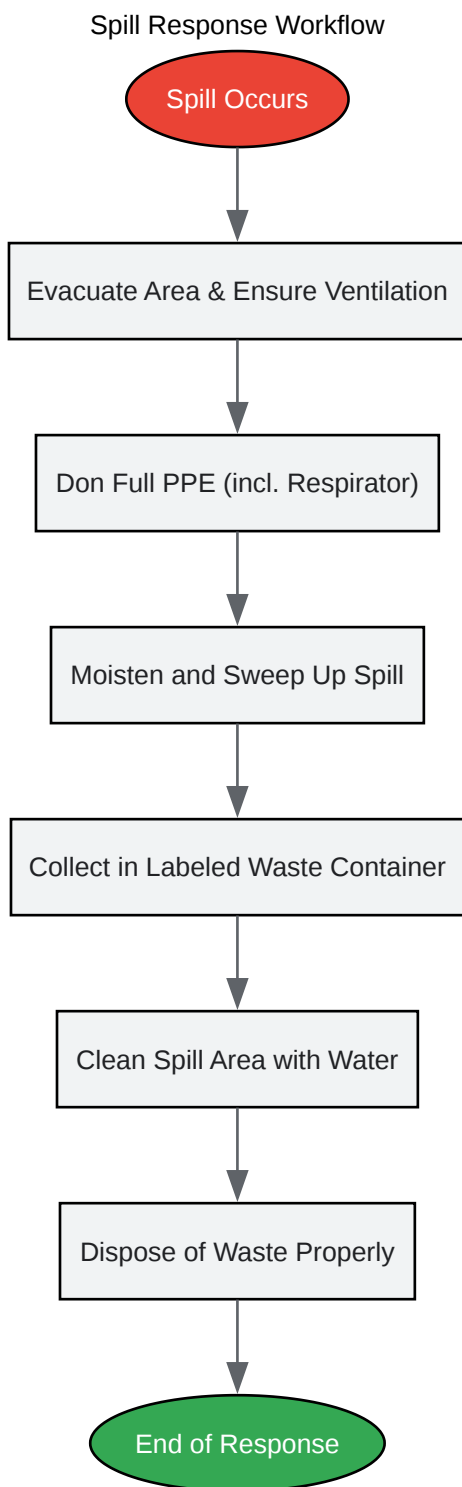
Step-by-Step Handling Protocol:

- Receiving and Storage:
 - Upon receipt, inspect the container for any damage.
 - Store in a tightly closed container in a dry, cool, and well-ventilated place.[2][3]
 - Keep away from strong oxidizing agents.
- Preparation and Handling:
 - Work in a well-ventilated area, such as a chemical fume hood, especially when handling the powder form to avoid dust generation.[3]
 - Ensure all required PPE is worn correctly before handling the substance.

- Avoid direct contact with skin and eyes.[\[3\]](#)
- Do not eat, drink, or smoke in the handling area.[\[3\]](#)
- Disposal:
 - All waste material must be disposed of in accordance with national and local regulations.
 - Dispose of the substance through a licensed professional waste disposal service.[\[4\]](#)
 - Do not allow the product to enter drains or waterways.[\[5\]](#)
 - Handle uncleaned containers as you would the product itself.

Operational Workflow Diagram





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